

Application Notes & Protocols: Safe Handling and Storage of 2-Nitrophenethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Nitrophenethylamine hydrochloride

Cat. No.: B3030066

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Introduction and Scope

2-Nitrophenethylamine hydrochloride, also known as 2-(2-nitrophenyl)ethanamine hydrochloride, is a versatile chemical intermediate with significant applications in pharmaceutical development and organic synthesis.^[1] Its utility as a precursor for bioactive molecules, particularly those targeting neurological disorders, and as a reagent in the synthesis of dyes and pigments, makes it a valuable compound in both academic research and industrial drug development.^{[1][2]}

The presence of a nitro functional group, however, necessitates a rigorous and informed approach to its handling and storage to mitigate potential risks.^{[3][4]} The toxicological properties of this specific compound have not been thoroughly investigated, demanding a cautious approach where it is treated as potentially hazardous upon acute and chronic exposure.^{[5][6]}

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2-Nitrophenethylamine hydrochloride**. The protocols herein are designed to establish a self-validating system of safety, grounded in established chemical hygiene principles and specific data pertaining to this compound and its chemical class.

Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any work with **2-Nitrophenethylamine hydrochloride** begins.

2.1 GHS Classification and Hazards While some suppliers do not classify the compound as hazardous under OSHA 2024 standards, others provide specific warnings.^{[7][8]} A conservative approach is warranted.

- Primary Hazard: Causes serious eye irritation (Category 2, H319).^[5]
- Potential Hazards: The health risks of this compound have not been fully determined.^[6] Skin and eye contact may result in irritation, and it may be harmful if inhaled or ingested.^[6] As a nitro compound, it should be handled with an awareness of the potential for energetic decomposition, especially if heated or contaminated with incompatible materials.^{[3][9]}

2.2 Precautionary Statements The following precautionary measures are essential^[5]:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Chemical and Physical Properties

Accurate knowledge of the compound's properties is fundamental to its safe use. Data is summarized in the table below.

Property	Value	Source(s)
CAS Number	861337-74-8	[1] [5]
Molecular Formula	C ₈ H ₁₁ ClN ₂ O ₂	[5]
Molecular Weight	202.64 g/mol	[1]
Appearance	Off-white to light yellow solid/crystalline powder	[1] [8]
Purity	≥96-99%	[1]
Melting Point	~200 °C / 392 °F	[8]
Storage Temperature	Room Temperature or Refrigerated (0-8 °C)	[1] [2]

Standard Operating Procedures (SOPs) for Safe Handling

Adherence to the following procedures is mandatory to minimize exposure and ensure a safe laboratory environment.

4.1 Engineering Controls The primary defense against exposure is to control contaminants at the source.

- Ventilation: Always handle **2-Nitrophenethylamine hydrochloride** inside a certified chemical fume hood to control airborne dust and prevent inhalation.[\[6\]](#)[\[10\]](#) A mechanical exhaust system is required.[\[5\]](#)[\[6\]](#)
- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[\[5\]](#)[\[11\]](#)

4.2 Personal Protective Equipment (PPE) The selection of appropriate PPE is the final barrier between the researcher and the chemical. Do not handle this compound without adequate protection.[\[9\]](#)

Diagram 1: PPE Selection for 2-Nitrophenethylamine Hydrochloride

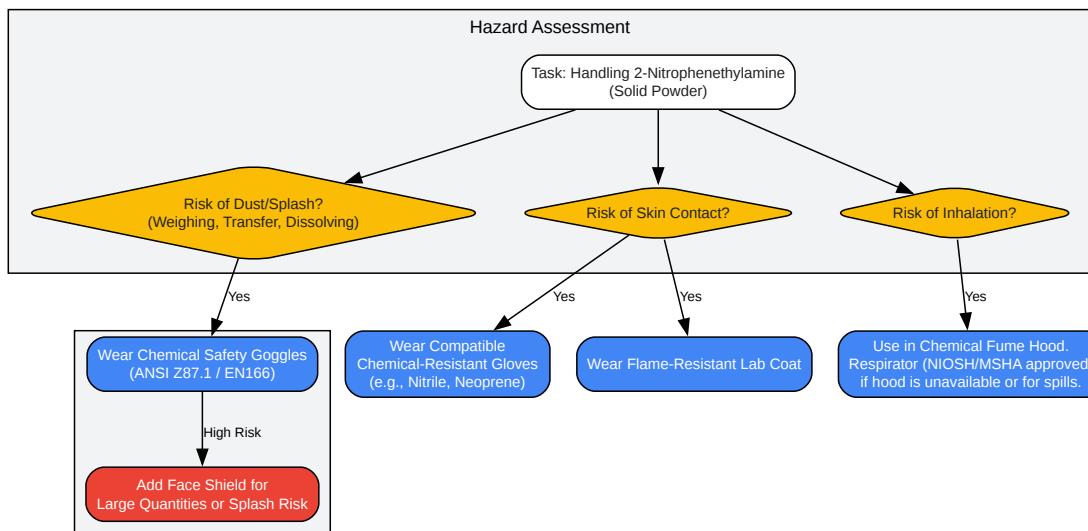
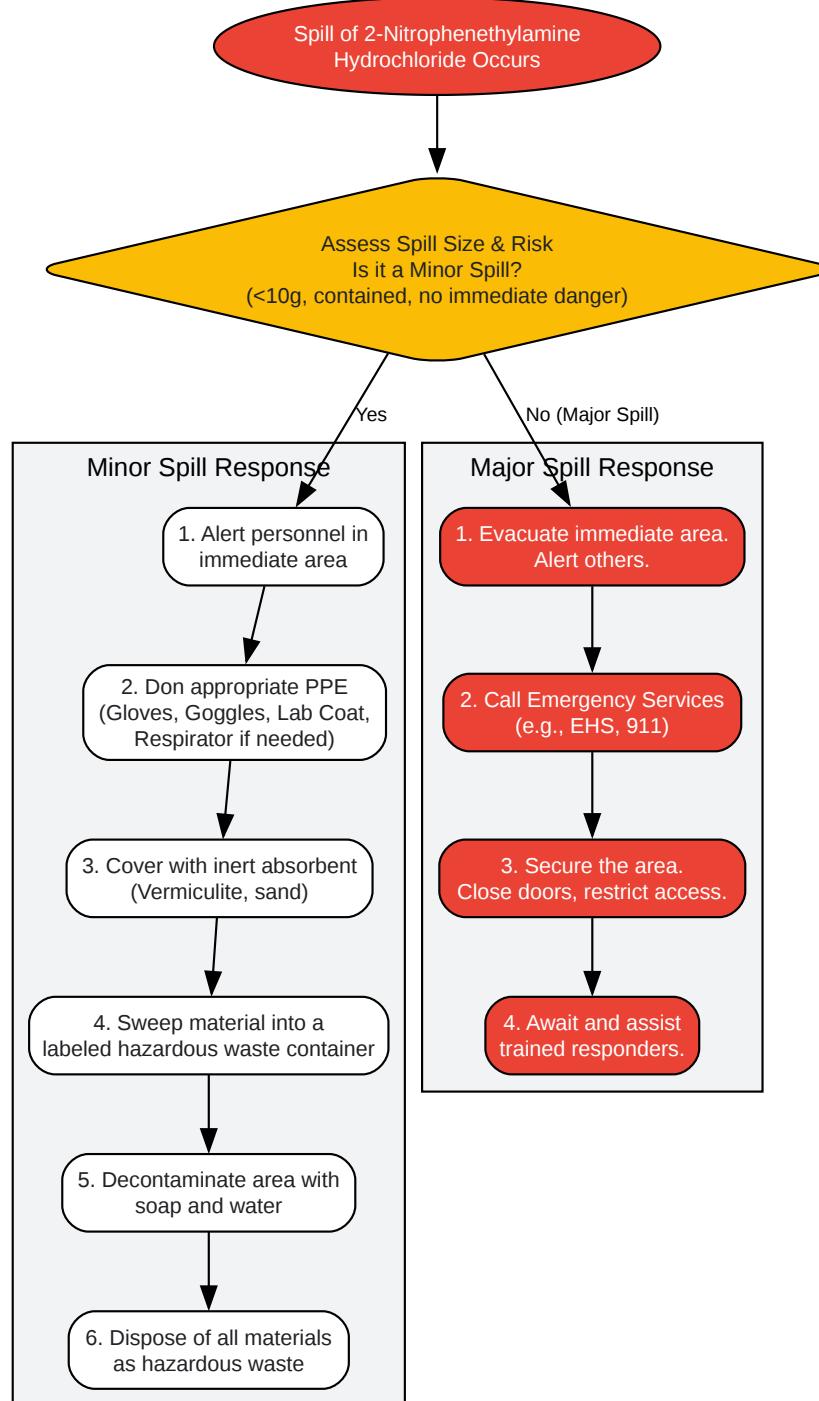


Diagram 2: Spill Response Decision Tree

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-NITROPHENETHYLAMINE HYDROCHLORIDE | 861337-74-8 [chemicalbook.com]
- 3. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 4. UofR: EHS: Laboratory Safety: Chemical Hygiene Program: Common Hazards [safety.rochester.edu]
- 5. biosynth.com [biosynth.com]
- 6. cloudfront.zoro.com [cloudfront.zoro.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.es [fishersci.es]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. uwm.edu [uwm.edu]
- To cite this document: BenchChem. [Application Notes & Protocols: Safe Handling and Storage of 2-Nitrophenethylamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3030066#safe-handling-and-storage-procedures-for-2-nitrophenethylamine-hydrochloride>]

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